

# 5-(Bromomethyl)-2-chloropyrimidine molecular weight and formula

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## Compound of Interest

Compound Name: 5-(Bromomethyl)-2-chloropyrimidine

Cat. No.: B3187466

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## 5-(Bromomethyl)-2-chloropyrimidine: A Core Technical Overview

For researchers, scientists, and professionals in drug development, **5-(Bromomethyl)-2-chloropyrimidine** is a key reagent in the synthesis of a variety of compounds. This document provides a concise summary of its fundamental molecular properties.

## Core Molecular Data

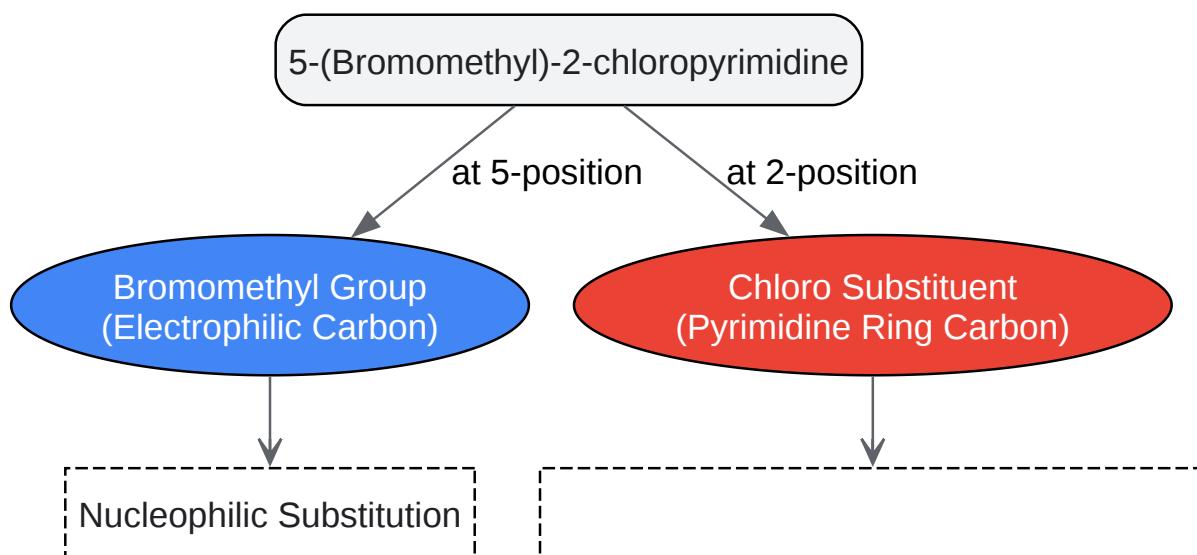
The essential molecular information for **5-(Bromomethyl)-2-chloropyrimidine** is detailed below, providing a foundational reference for its use in experimental design and chemical synthesis.

Property	Value
Molecular Formula	C5H4BrCIN2 <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	207.45 g/mol <sup>[1]</sup>
Alternate Molecular Weight	207.46 g/mol <sup>[2]</sup> <sup>[3]</sup>

It is important to note that minor variations in the reported molecular weight can occur due to differences in the isotopic abundances used in the calculation.

# Chemical Structure and Reactivity

To understand the role of **5-(Bromomethyl)-2-chloropyrimidine** in synthesis, a logical diagram of its primary reactive sites is presented below. This visualization clarifies the potential pathways for chemical modification.



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## Reactivity of **5-(Bromomethyl)-2-chloropyrimidine**.

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## References

- 1. 5-(Bromomethyl)-2-chloropyrimidine | 153281-13-1 | Benchchem [benchchem.com]
- 2. CAS 153281-13-1 | 5-(bromomethyl)-2-chloropyrimidine - Synblock [synblock.com]
- 3. 5-(broMoMethyl)-2-chloropyriMidine | 153281-13-1 [chemicalbook.com]
- 4. To cite this document: BenchChem. [5-(Bromomethyl)-2-chloropyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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